

An In-depth Technical Guide on the Safety and Handling of 1-Heptanethiol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Heptanethiol

Cat. No.: B157337

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **1-Heptanethiol** (CAS No. 1639-09-4), a crucial intermediate in the synthesis of various fuels, dyes, and pharmaceuticals.^{[1][2]} Adherence to the following precautions is critical to ensure a safe laboratory environment and minimize exposure risks.

Hazard Identification and Classification

1-Heptanethiol is a colorless, flammable liquid with a strong, unpleasant odor.^{[2][3]} It is classified as a hazardous substance and requires careful handling due to its potential health and physical hazards.

GHS Hazard Statements:

- H226: Flammable liquid and vapour.^[4]
- H315: Causes skin irritation.^{[5][6]}
- H317: May cause an allergic skin reaction.^[5]
- H319: Causes serious eye irritation.^{[5][6]}
- H335: May cause respiratory irritation.^{[6][7]}

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1-Heptanethiol** is provided in the table below. This data is essential for the safe design of experiments and storage facilities.

Property	Value	Source
CAS Number	1639-09-4	[2][4][8]
Molecular Formula	C7H16S	[2][5]
Molecular Weight	132.3 g/mol	[3][9]
Appearance	Colorless liquid	[2][3][9]
Odor	Strong, unpleasant	[2][3]
Boiling Point	177 °C (351 °F) at 760 mmHg	[2][3][9]
Melting Point	-41.3 °C (-42.3 °F)	[2][3]
Flash Point	46 °C (115 °F)	[1][3]
Density	0.84 g/cm ³	[2][3]
Vapor Density (Air=1)	4.6	[2]
Water Solubility	Insoluble	[1][2][3][9]

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are paramount to minimizing exposure to **1-Heptanethiol**. The recommended exposure limit by NIOSH is a ceiling of 0.5 ppm.[1]

Control Parameter	Recommendation	Source
Engineering Controls	Work in a well-ventilated area. Use local exhaust ventilation or a fume hood.[1]	[1]
Eye/Face Protection	Wear chemical safety goggles and a face shield.[1][10]	[1][10]
Skin Protection	Wear protective gloves and clothing.[1][3][10] Consult with safety equipment suppliers for the most suitable materials.	[1][3][10]
Respiratory Protection	If exposure limits are exceeded, use a NIOSH/MSHA approved respirator with an organic vapor cartridge.[1][9][10]	[1][9][10]
Work/Hygiene Practices	Do not eat, drink, or smoke in work areas. Wash hands thoroughly after handling. Contaminated clothing should be removed promptly and laundered separately.[1]	[1]

Handling and Storage

Proper handling and storage procedures are critical to prevent accidents and maintain the chemical's integrity.

- Handling: Keep away from heat, sparks, and open flames.[2][4][8] Use non-sparking tools and take precautionary measures against static discharge.[8][10] Ground and bond containers and receiving equipment.[4][8] Avoid breathing vapors and contact with skin and eyes.[8]
- Storage: Store in a cool, dry, well-ventilated area in tightly closed containers.[1][2][8] Keep away from oxidizing agents, strong acids, strong bases, and alkali metals.[1][2][3]

Toxicological Information

Exposure to **1-Heptanethiol** can cause a range of adverse health effects. The primary routes of exposure are inhalation, skin contact, and eye contact.[\[3\]](#)[\[9\]](#)

Effect	Description	Source
Acute (Short-term) Effects	Inhalation: Can irritate the nose and throat. [1] [9] May cause headache, dizziness, nausea, and vomiting. [1] [9] Skin Contact: Causes skin irritation. [1] [5] [9] Eye Contact: Causes serious eye irritation. [1] [5] [9]	[1] [5] [9]
Chronic (Long-term) Effects	The toxicological properties have not been fully investigated. [10]	[10]
Target Organs	Eyes, skin, respiratory system, central nervous system. [9]	[9]

First Aid Measures

In the event of exposure, immediate action is crucial.

- Inhalation: Remove the individual to fresh air. If not breathing, give artificial respiration. Seek medical attention if symptoms occur.[\[7\]](#)[\[8\]](#)[\[10\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[\[2\]](#)[\[3\]](#)[\[8\]](#)[\[10\]](#) Remove contaminated clothing. If skin irritation persists, seek medical attention.[\[8\]](#)[\[10\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[2\]](#)[\[8\]](#)[\[10\]](#) Remove contact lenses if present and easy to do.[\[5\]](#) Seek immediate medical attention.[\[2\]](#)

- Ingestion: Clean mouth with water and drink plenty of water afterwards.[7][10] Do not induce vomiting. Seek immediate medical attention.[9]

Fire and Explosion Hazard

1-Heptanethiol is a flammable liquid and its vapors can form explosive mixtures with air.[3][10]

- Extinguishing Media: Use dry chemical, CO₂, or alcohol-resistant foam.[1][3] Water spray may be used to cool fire-exposed containers but may be ineffective in fighting the fire itself.[1][10]
- Hazardous Combustion Products: Poisonous gases such as carbon monoxide, sulfur oxides, and hydrogen sulfide are produced in a fire.[1]
- Special Precautions: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[10]

Experimental Protocols

In-Vitro Cytotoxicity Assessment: MTT Assay

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric method used to assess cell viability.[1][9] It is based on the principle that metabolically active cells can reduce the yellow MTT to a purple formazan product.[1]

Methodology:

- Cell Seeding: Plate cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- Compound Exposure: Treat the cells with various concentrations of **1-Heptanethiol**. Due to its volatility, it is recommended to use a sealed exposure system or an air-liquid interface culture model to maintain the desired concentration.[5][11][12] Include untreated cells as a negative control and a known cytotoxic agent as a positive control.
- Incubation: Incubate the plates for a specified period (e.g., 24, 48, or 72 hours) at 37°C in a humidified incubator with 5% CO₂.

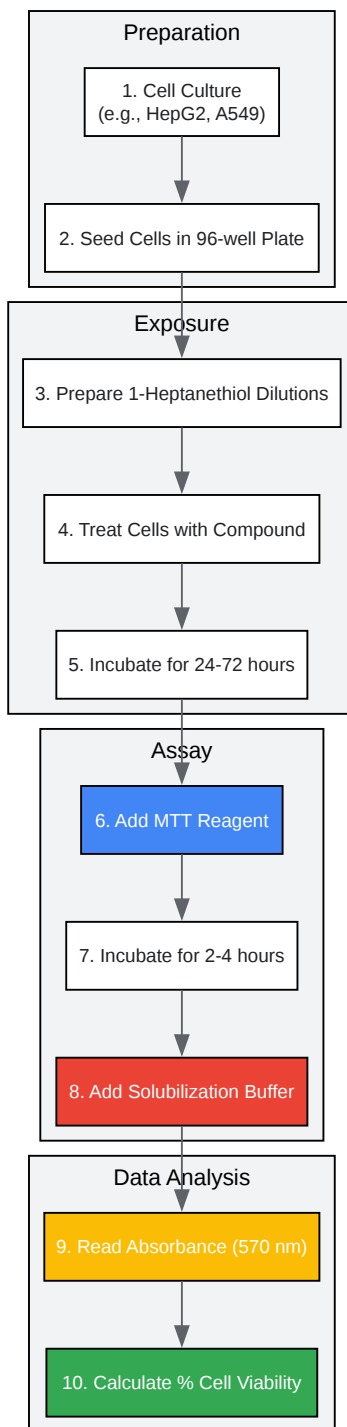
- MTT Addition: Add MTT solution to each well to a final concentration of 0.5 mg/mL and incubate for 2-4 hours.[\[1\]](#)
- Formazan Solubilization: Remove the MTT solution and add a solubilizing agent (e.g., DMSO or a specialized solubilization solution) to dissolve the formazan crystals.[\[1\]](#)
- Absorbance Measurement: Measure the absorbance of the purple solution using a microplate reader at a wavelength between 550 and 600 nm.[\[1\]](#)
- Data Analysis: Calculate the percentage of cell viability relative to the untreated control.

Visualizations

Figure 1: Hazard Management Workflow for 1-Heptanethiol

[Click to download full resolution via product page](#)Caption: Hazard Management Workflow for **1-Heptanethiol**.

Figure 2: Experimental Workflow for In-Vitro Cytotoxicity Assay

[Click to download full resolution via product page](#)

Caption: Experimental Workflow for In-Vitro Cytotoxicity Assay.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 四唑盐法(MTT)细胞活力和增殖检测方案 [sigmaaldrich.cn]
- 2. Cell Viability Assays - Assay Guidance Manual - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. MTT assay protocol | Abcam [abcam.com]
- 4. researchgate.net [researchgate.net]
- 5. s3-ap-southeast-2.amazonaws.com [s3-ap-southeast-2.amazonaws.com]
- 6. qualitybiological.com [qualitybiological.com]
- 7. researchgate.net [researchgate.net]
- 8. iivs.org [iivs.org]
- 9. Cytotoxicity MTT Assay Protocols and Methods | Springer Nature Experiments [experiments.springernature.com]
- 10. Neutral red uptake assay for the estimation of cell viability/cytotoxicity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. A novel in vitro exposure technique for toxicity testing of selected volatile organic compounds - Journal of Environmental Monitoring (RSC Publishing) [pubs.rsc.org]
- 12. Development of an in vitro approach to point-of-contact inhalation toxicity testing of volatile compounds, using organotypic culture and air-liquid interface exposure - VITROCELL [vitrocell.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on the Safety and Handling of 1-Heptanethiol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b157337#safety-and-handling-precautions-for-1-heptanethiol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com